

An In-Depth Technical Guide to 2,4,5-Trinitrophenol

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Compound of Interest

Compound Name: 2,4,5-Trinitrophenol

Cat. No.: B12656829

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CAS Number: 610-26-4 IUPAC Name: **2,4,5-Trinitrophenol**

This technical guide serves as a resource for researchers, scientists, and drug development professionals, providing available data on **2,4,5-Trinitrophenol**. It is important to note that publicly available information on this specific isomer is limited. The majority of research in this area has focused on its structural isomer, 2,4,6-Trinitrophenol (picric acid).

Physicochemical Properties

Quantitative data for **2,4,5-Trinitrophenol** is sparse in the literature. The following table summarizes the available computed data for this compound.^[1] For comparison, the experimental data for the well-studied isomer 2,4,6-Trinitrophenol is also included.

Property	2,4,5-Trinitrophenol (Computed)	2,4,6-Trinitrophenol (Experimental)
Molecular Formula	C ₆ H ₃ N ₃ O ₇	C ₆ H ₃ N ₃ O ₇
Molecular Weight	229.10 g/mol	229.10 g/mol
Melting Point	96 °C[2]	121.8 °C
Boiling Point	Decomposes	Explodes > 300 °C
Density	Not Available	1.763 g/cm ³
Appearance	Not Available	Yellow Crystalline Solid
Solubility in Water	Not Available	1.40 g/100 mL

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2,4,5-Trinitrophenol** are not readily available in the surveyed scientific literature. The synthesis of trinitrophenols, such as the well-documented 2,4,6-Trinitrophenol, typically involves the nitration of phenol or dinitrophenols using a mixture of concentrated nitric acid and sulfuric acid.[3][4] However, the specific reaction conditions and purification methods to selectively synthesize the 2,4,5-isomer are not described in the available resources.

Biological Activity and Toxicological Data

There is a significant lack of specific data regarding the biological activity, signaling pathways, and toxicology of **2,4,5-Trinitrophenol**. Research on the biological effects of nitrophenols has predominantly focused on 2,4-Dinitrophenol and 2,4,6-Trinitrophenol. These compounds are known to be toxic and can uncouple oxidative phosphorylation.[5][6][7][8] Given the structural similarities, it is plausible that **2,4,5-Trinitrophenol** may exhibit similar toxicological properties, but specific studies are required for confirmation.

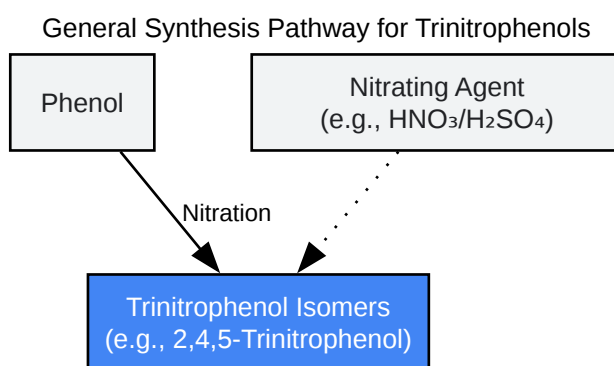
Analytical Methods

Specific analytical methods for the detection and quantification of **2,4,5-Trinitrophenol** are not detailed in the available literature. However, general methods for the analysis of nitrophenols,

such as high-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS), would likely be applicable.[9]

Logical Relationship Diagram

Due to the absence of specific information on the synthesis or biological pathways of **2,4,5-Trinitrophenol**, a detailed workflow or signaling pathway diagram cannot be constructed. However, a conceptual diagram illustrating the general synthesis route for trinitrophenols is provided below for contextual understanding.



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Caption: General synthesis route for trinitrophenols.

In conclusion, while the basic chemical identity of **2,4,5-Trinitrophenol** is established, there is a notable scarcity of in-depth technical data in the public domain. Researchers and professionals interested in this specific isomer should be aware of this information gap and may need to conduct foundational research to characterize its properties, synthesis, and biological effects. The information available for its isomer, 2,4,6-Trinitrophenol, may serve as a preliminary reference point, but it is not a substitute for specific experimental data on **2,4,5-Trinitrophenol**.

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